

Solubility Profiling of 3-Phenoxy-propionamidine Hydrochloride: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *3-Phenoxy-propionamidine hydrochloride*
CAS No.: *857943-48-7*
Cat. No.: *B1660930*

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Executive Summary & Chemical Identity[1][2][3][4]

3-Phenoxy-propionamidine hydrochloride (CAS: 857943-48-7) is a critical amidine intermediate often utilized in the synthesis of H2-receptor antagonists (e.g., histamine analogs) and protease inhibitors. Its solubility profile is governed by the interplay between the highly polar, ionic amidinium headgroup and the lipophilic phenoxy-alkyl tail.

While specific empirical solubility data for this intermediate is often proprietary or absent from public pharmacopeias, structural analogs (e.g., Benзамidine HCl) and physicochemical principles suggest it possesses moderate to high aqueous solubility (estimated >50 mg/mL) at ambient temperature. This guide provides the theoretical grounding and the precise experimental protocols required to validate its solubility for formulation and purification processes.

Chemical Structure & Properties

Property	Detail
IUPAC Name	3-phenoxypropanimidamide hydrochloride
Molecular Formula	C
	H
	N
	O[1] · HCl
Molecular Weight	~200.66 g/mol
Functional Groups	Phenoxy ether (Lipophilic/H-bond acceptor), Amidine (Basic/Ionic)
pKa (Amidine)	~11.0 – 12.0 (Highly basic; fully protonated at pH 7)
Predicted LogP	~1.2 (Free base); Salt form is highly hydrophilic

Theoretical Solubility Profile

To understand the solubility behavior of 3-Phenoxy-propionamidinium HCl, we must analyze the competition between lattice energy and solvation energy.

Structural Determinants

- **Amidinium Headgroup:** The protonated amidine moiety () is the primary driver of aqueous solubility. It forms strong ion-dipole interactions with water molecules.
- **Chloride Counter-ion:** The HCl salt disrupts the crystal lattice more effectively than non-salt forms, significantly lowering the energy required for dissolution.
- **Phenoxy-Propyl Chain:** The 3-carbon linker and phenyl ring introduce lipophilicity. While the ether oxygen () can accept hydrogen bonds, the phenyl ring drives the molecule towards hydrophobic aggregation at high concentrations.

Analog Comparison

Comparing 3-Phenoxy-propionamidine HCl to structurally similar compounds allows for an accurate estimation of its solubility range.

Compound	Structure	Solubility (H O)	Relevance
Benzamidine HCl	Ph-C(=NH)NH [2] · HCl	~50 mg/mL	Direct analog (lacks alkyl linker)
Phenylephrine HCl	HO-Ph-CH(OH)-CH -NHMe · HCl	>100 mg/mL	Similar MW, highly soluble
Clonidine HCl	Cl -Ph-NH-Imidazoline · HCl	~5 mg/mL (PBS)	More lipophilic (Cl subs), lower solubility

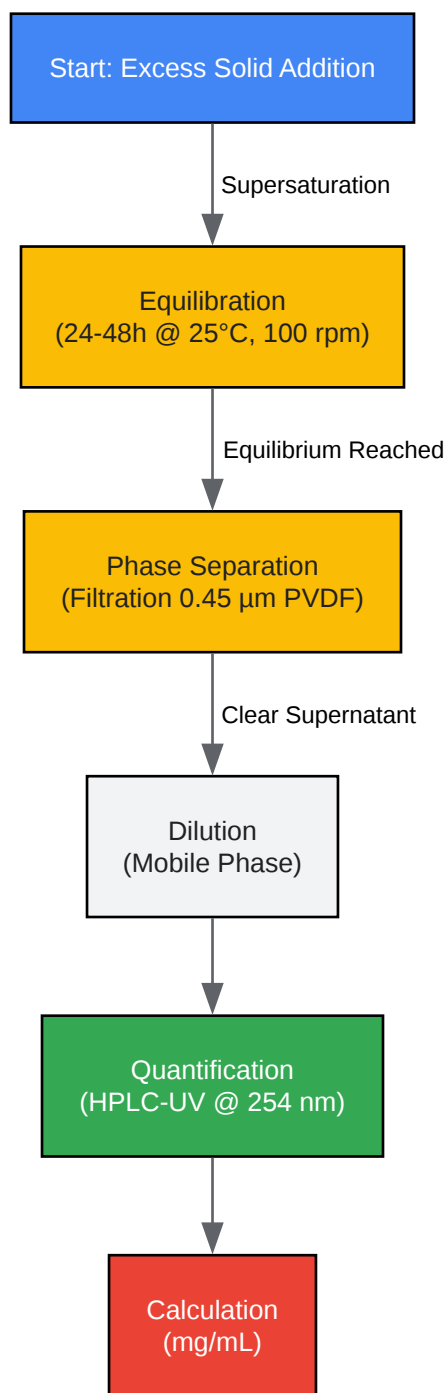
Conclusion: 3-Phenoxy-propionamidine HCl lacks the solubility-reducing chloro-substituents of Clonidine and possesses a flexible ether linker. Therefore, its solubility is predicted to lie in the 50 – 100 mg/mL range.

Experimental Determination Protocol

As a researcher, you must validate the theoretical estimate empirically. Do not rely on visual inspection alone; use the Saturation Shake-Flask Method coupled with HPLC for definitive data.

Workflow Visualization

The following diagram outlines the rigorous process for determining thermodynamic solubility.



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Caption: Standard Operating Procedure for Thermodynamic Solubility Determination.

Detailed Protocol

Materials:

- 3-Phenoxy-propionamidine HCl (solid)
- Milli-Q Water (degassed)
- 0.45 μ m PVDF Syringe Filters (Nylon is also acceptable)
- HPLC System with UV Detector

Step-by-Step Procedure:

- Preparation: Weigh approximately 100 mg of the compound into a 2 mL HPLC vial.
- Addition: Add 1.0 mL of Milli-Q water.
 - Observation: If the solid dissolves instantly, the solubility is >100 mg/mL. Add more solid until a precipitate remains visible.
- Equilibration: Cap the vial and place it on an orbital shaker (or magnetic stirrer) at 25°C for 24 hours. This ensures the solution reaches thermodynamic equilibrium.
- pH Check: Measure the pH of the supernatant. For amidine salts, the pH should be neutral to slightly acidic (due to the HCl). If $\text{pH} > 9$, the salt may be dissociating to the free base (unlikely for HCl salts in water).
- Filtration: Draw the supernatant into a syringe and filter through a 0.45 μ m filter into a fresh vial. Discard the first 200 μ L of filtrate to account for filter adsorption.
- Quantification (HPLC):
 - Column: C18 (e.g., Agilent Zorbax Eclipse, 3.5 μ m, 4.6 x 100 mm).
 - Mobile Phase: Water (0.1% TFA) : Acetonitrile (0.1% TFA) [Gradient 90:10 to 10:90].
 - Detection: UV @ 254 nm (Phenoxy absorption).
 - Calculation: Compare peak area against a standard curve of known concentration (e.g., 0.1 mg/mL).

Factors Affecting Solubility

Understanding these variables allows for the manipulation of solubility during process development (e.g., crystallization).

Common Ion Effect (Salting Out)

The presence of excess chloride ions (Cl

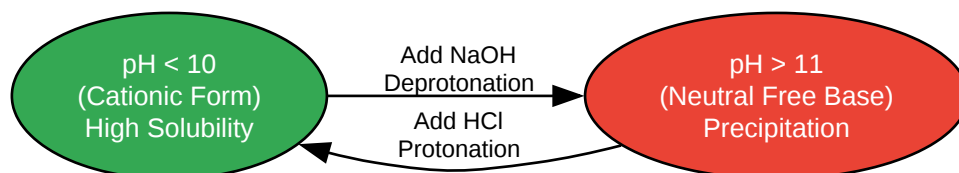
) will suppress the solubility of the hydrochloride salt.

- Mechanism: According to the solubility product principle (), increasing (e.g., adding NaCl or HCl) forces the equilibrium toward the solid precipitate.
- Application: To crystallize the product, add concentrated HCl or saturated NaCl to the aqueous solution.

pH Dependence

While the HCl salt is soluble, the Free Base is significantly less soluble.

- pKa Context: The amidine group has a pKa 12.
- High pH (>11): The molecule deprotonates to the neutral free base. Solubility will drop drastically, likely to <1 mg/mL.
- Low pH (<7): The molecule remains fully protonated and highly soluble.



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Caption: pH-Dependent Solubility Switch for Amidine Derivatives.

Practical Applications & Storage

Formulation

For aqueous formulations (e.g., injection or oral solution), 3-Phenoxy-propionamidine HCl is stable in water for short periods (24-48 hours). However, amidines can undergo hydrolysis to amides over extended periods in aqueous solution, especially at elevated temperatures or extreme pH.

- Recommendation: Prepare aqueous solutions fresh. For long-term storage, lyophilize the solution.

Storage Conditions

- State: Hygroscopic solid.
- Environment: Store at -20°C under inert gas (Argon/Nitrogen) to prevent moisture absorption and hydrolysis.
- Container: Amber glass to protect the phenoxy moiety from potential photodegradation.

References

- ChemicalBook. (2024). 3-Phenoxy-propionamidine HCl (CAS 857943-48-7) Properties and Suppliers.[Link](#)
- Sigma-Aldrich. (2024). Benzamidine Hydrochloride: Physicochemical Properties and Solubility.[\[3\]](#)[\[4\]](#)[Link](#)
- National Center for Biotechnology Information. (2024). PubChem Compound Summary for CID 81596, 3-Phenoxypropionic acid (Structural Parent).[\[5\]](#)[Link](#)
- Cayman Chemical. (2022).[\[6\]](#) Clonidine (hydrochloride) Product Information & Solubility Data.[\[6\]](#)[Link](#)
- Google Patents. (1988). Process for the preparation of N-sulfamyl-propionamidine derivatives (US4731479A).[Link](#)

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Sources

- 1. Phenylephrine Hydrochloride | C₉H₁₄ClNO₂ | CID 5284443 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1-(3-Phenylpropylamino)guanidine hydrochloride | C₁₀H₁₇ClN₄ | CID 3084514 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Procainamide Hydrochloride | C₁₃H₂₂ClN₃O | CID 66068 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. pdf.benchchem.com [pdf.benchchem.com]
- 5. 3-Phenoxypropionic acid | C₉H₁₀O₃ | CID 81596 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. cdn.caymanchem.com [cdn.caymanchem.com]
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